

Personal protective equipment for handling 7-Methyl-6-thioguanosine

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Compound of Interest

Compound Name: 7-Methyl-6-thioguanosine

Cat. No.: B160171

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Essential Safety and Handling Guide for 7-Methyl-6-thioguanosine

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **7-Methyl-6-thioguanosine**. The following procedures are designed to ensure the safe handling of this chemical in a laboratory setting.

Chemical Identifier:

- Name: **7-Methyl-6-thioguanosine**
- Synonyms: MESG, 2-amino-6,9-dihydro-7-methyl-9- β -D-ribofuranosyl-6-thioxo-1H-purinium, inner salt^[1]
- CAS Number: 55727-10-1^[1]

Hazard Assessment

A Safety Data Sheet (SDS) for **7-Methyl-6-thioguanosine** from one supplier indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS).^[1] This particular SDS does not list any GHS hazard pictograms, signal words, or hazard statements.^[1]

However, it is crucial to note that **7-Methyl-6-thioguanosine** is a thiopurine derivative. Other thiopurines, such as 6-Thioguanine, are classified as hazardous, with warnings of being toxic if swallowed and suspected of causing genetic defects.[2][3] Long-term use of thiopurines has been associated with an increased risk of cancer.[4] Given the chemical relationship, a cautious approach to handling **7-Methyl-6-thioguanosine** is strongly recommended.

Personal Protective Equipment (PPE)

Due to the lack of extensive testing data for **7-Methyl-6-thioguanosine**, the following PPE recommendations are based on general best practices for handling chemical compounds of unknown or potentially low-level hazards, and the known risks of related thiopurine compounds.

PPE Category	Recommendation	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended when handling stock solutions or performing procedures with a higher risk of splash)	To prevent skin contact. While specific breakthrough data is unavailable, nitrile gloves offer good general chemical resistance.
Eye Protection	Safety glasses with side shields or safety goggles	To protect eyes from splashes or airborne particles.
Body Protection	Laboratory coat	To protect skin and personal clothing from contamination.
Respiratory Protection	Generally not required for handling small quantities in a well-ventilated area. Use a NIOSH-approved respirator if engineering controls are not available or if handling large quantities that may generate dust.	To prevent inhalation of airborne particles.

Handling and Storage Procedures

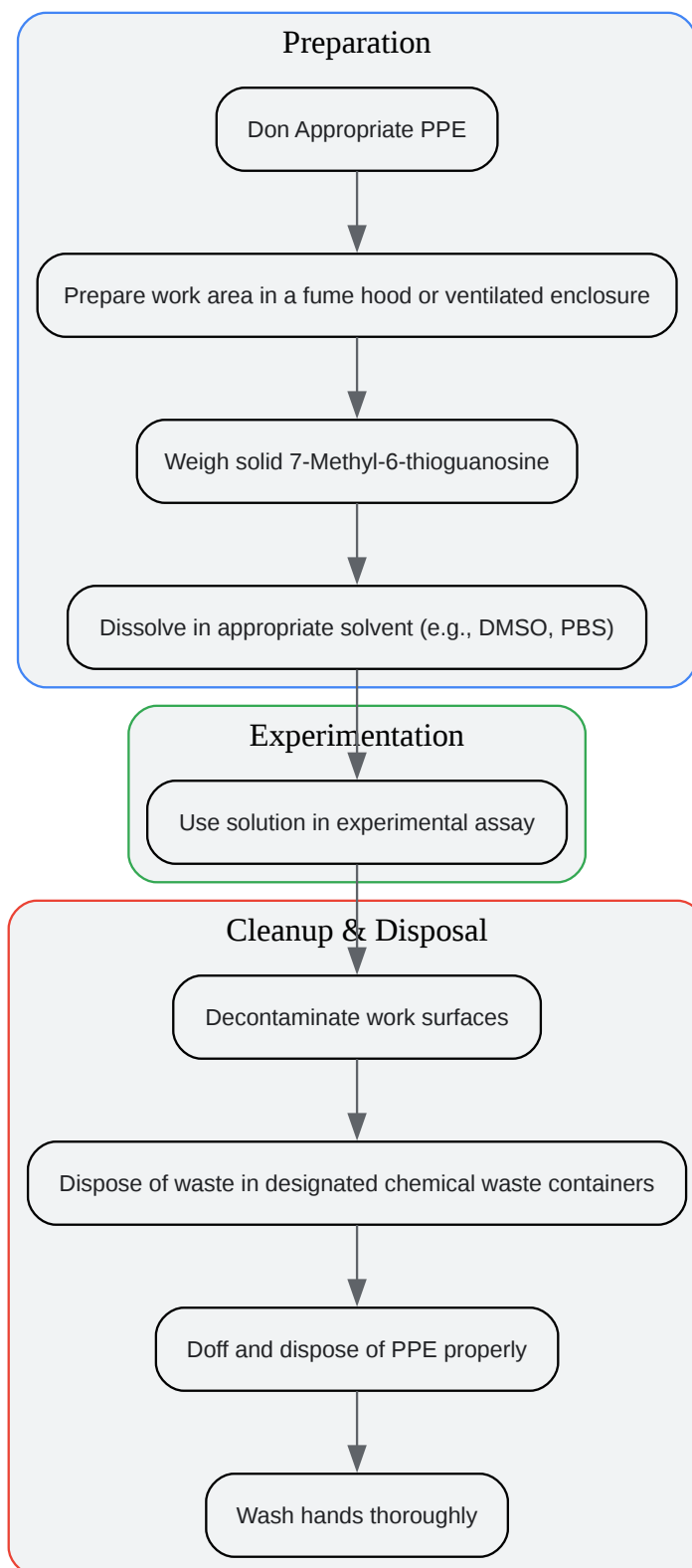
Engineering Controls:

- Handle in a well-ventilated area.
- For procedures that may generate dust (e.g., weighing, preparing stock solutions from powder), it is highly recommended to work in a chemical fume hood or a ventilated balance enclosure.

Storage:

- Store at -20°C for long-term stability (up to one month for stock solutions) or at -80°C for extended periods (up to six months for stock solutions).[\[5\]](#)
- Protect from light.[\[5\]](#)
- The solid form is stable for at least four years when stored properly.[\[6\]](#)

Experimental Workflow for Safe Handling:



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Caption: Workflow for handling **7-Methyl-6-thioguanosine**.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move to fresh air. If symptoms persist, consult a physician. [1]
Skin Contact	Wash off with soap and plenty of water. The product is generally not considered a skin irritant. [1]
Eye Contact	Rinse opened eye for several minutes under running water. [1]
Ingestion	If symptoms persist, consult a doctor. [1]

Spill and Disposal Plan

Spill Response:

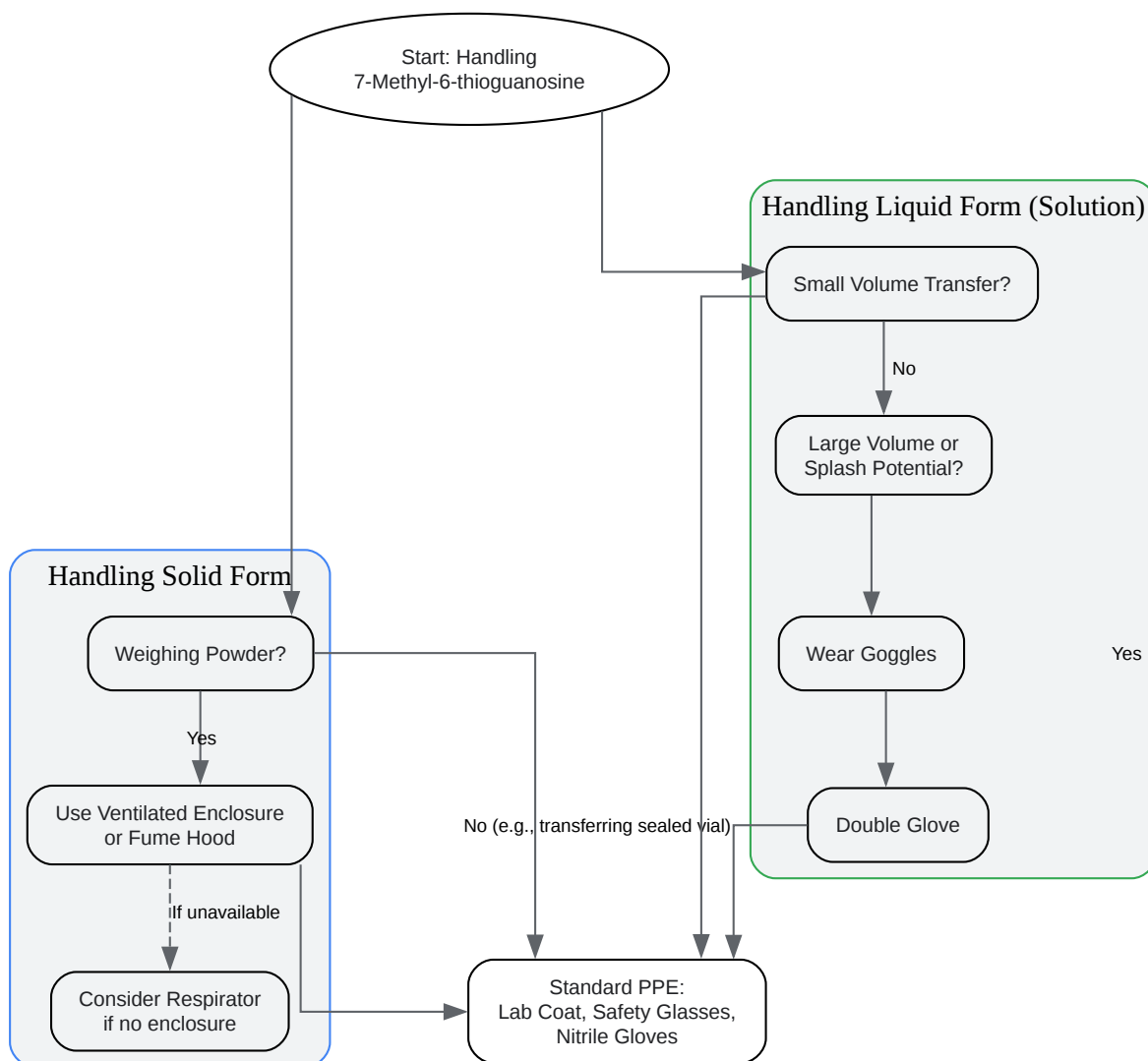
- **Evacuate:** Evacuate the immediate area.
- **Ventilate:** Ensure adequate ventilation.
- **Contain:** For a solid spill, carefully sweep up the material to avoid generating dust. For a liquid spill, absorb with an inert material (e.g., vermiculite, sand, or earth).
- **Collect:** Place the spilled material and any contaminated absorbent material into a sealed, labeled container for disposal.
- **Clean:** Clean the spill area thoroughly with a suitable detergent and water.
- **Report:** Report the spill to the appropriate environmental health and safety personnel.

Waste Disposal:

- Dispose of unused material and contaminated waste in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.

- Collect waste in designated, labeled, and sealed containers.

Logical Decision Tree for PPE Selection:



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Caption: PPE selection based on handling procedure.

Experimental Protocols Cited

7-Methyl-6-thioguanosine is primarily used as a chromogenic substrate to quantify inorganic phosphate (Pi) in various enzymatic assays.[5][6]

General Principle of Assay: In the presence of the enzyme purine nucleoside phosphorylase (PNP), **7-Methyl-6-thioguanosine** reacts with inorganic phosphate. This reaction produces 7-methyl-6-thioguanine and ribose 1-phosphate. The increase in the concentration of 7-methyl-6-thioguanine can be continuously monitored by measuring the change in absorbance at a wavelength of 355-360 nm.[6]

Key Cited Methodologies:

- Continuous Spectrophotometric Assay for Inorganic Phosphate: This method, developed by Webb, M.R., is the foundational protocol for using **7-Methyl-6-thioguanosine** to measure phosphate release kinetics in biological systems.[6]
- Assay for Protein Phosphatases: The release of inorganic phosphate by the action of protein phosphatases can be coupled to the PNP/**7-Methyl-6-thioguanosine** system to provide a continuous spectrophotometric assay for phosphatase activity.[5]
- Assays for Other Enzymes: This system is also adaptable for measuring the activity of other phosphate-releasing enzymes such as phosphorylase kinases, GTPases, and ATPases.[6]

For detailed step-by-step protocols, it is recommended to consult the specific literature for the enzyme system being studied.[5][6]

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